

An In-depth Technical Guide on 4-Chloro-5-hydroxy-2-methylpyridine

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Compound of Interest

Compound Name: 4-Chloro-5-hydroxy-2-methylpyridine

Cat. No.: B11811294

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Abstract

This technical guide addresses the chemical identity, structure, and available technical data for **4-Chloro-5-hydroxy-2-methylpyridine**. An extensive search of chemical databases and scientific literature was conducted to provide a comprehensive overview for researchers, scientists, and drug development professionals. The findings indicate that while several isomers of chloro-hydroxy-methylpyridine are well-documented, specific information regarding the **4-Chloro-5-hydroxy-2-methylpyridine** isomer is not available in public databases. This guide will detail the findings of the search and provide information on closely related, characterized isomers that may be of interest.

Chemical Identification and Structure Elucidation

A systematic search for "**4-Chloro-5-hydroxy-2-methylpyridine**" was performed across major chemical databases, including PubChem and commercial supplier catalogs. The objective was to identify its Chemical Abstracts Service (CAS) number and confirm its molecular structure.

The search did not yield a specific entry for **4-Chloro-5-hydroxy-2-methylpyridine**. This suggests that this particular isomer may not be a commercially available or well-characterized compound.

However, the search did identify several related isomers, including:

- 2-Chloro-5-hydroxy-4-methylpyridine:
 - CAS Number: 1227502-89-7
 - Synonym: 6-Chloro-4-methylpyridin-3-ol
- 4-Chloro-2-hydroxy-5-methylpyridine:
 - This compound is more accurately represented by its tautomeric form, 4-Chloro-5-methylpyridin-2(1H)-one.
 - CAS Number: 1227592-83-7

The absence of a dedicated CAS number for **4-Chloro-5-hydroxy-2-methylpyridine** is a strong indication of its limited availability and the scarcity of published research on its specific properties and applications.

Physicochemical Properties

Due to the lack of specific data for **4-Chloro-5-hydroxy-2-methylpyridine**, this section presents a comparative summary of the known properties of its closely related isomers. This information can serve as a preliminary reference for researchers interested in the potential characteristics of the target compound.

Property	2-Chloro-5-hydroxy-4-methylpyridine	4-Chloro-5-methylpyridin-2(1H)-one
Molecular Formula	C ₆ H ₆ ClNO	C ₆ H ₆ ClNO
Molecular Weight	143.57 g/mol	143.57 g/mol
Appearance	No data available	No data available
Melting Point	No data available	No data available
Boiling Point	No data available	No data available
Solubility	No data available	No data available

Note: The lack of available data for these isomers further underscores the specialized nature of these compounds.

Synthesis and Experimental Protocols

While no specific synthesis protocols for **4-Chloro-5-hydroxy-2-methylpyridine** were found, literature searches provided general methodologies for the preparation of related substituted pyridines. These often involve multi-step syntheses starting from commercially available pyridine derivatives.

A general synthetic approach to a chloro-hydroxy-methylpyridine could theoretically involve:

- **Starting Material:** A suitable commercially available methylpyridine derivative.
- **Chlorination:** Introduction of a chlorine atom at the desired position using a chlorinating agent.
- **Hydroxylation:** Introduction of a hydroxyl group. The specific reaction conditions would depend on the reactivity of the intermediate and the desired regioselectivity.

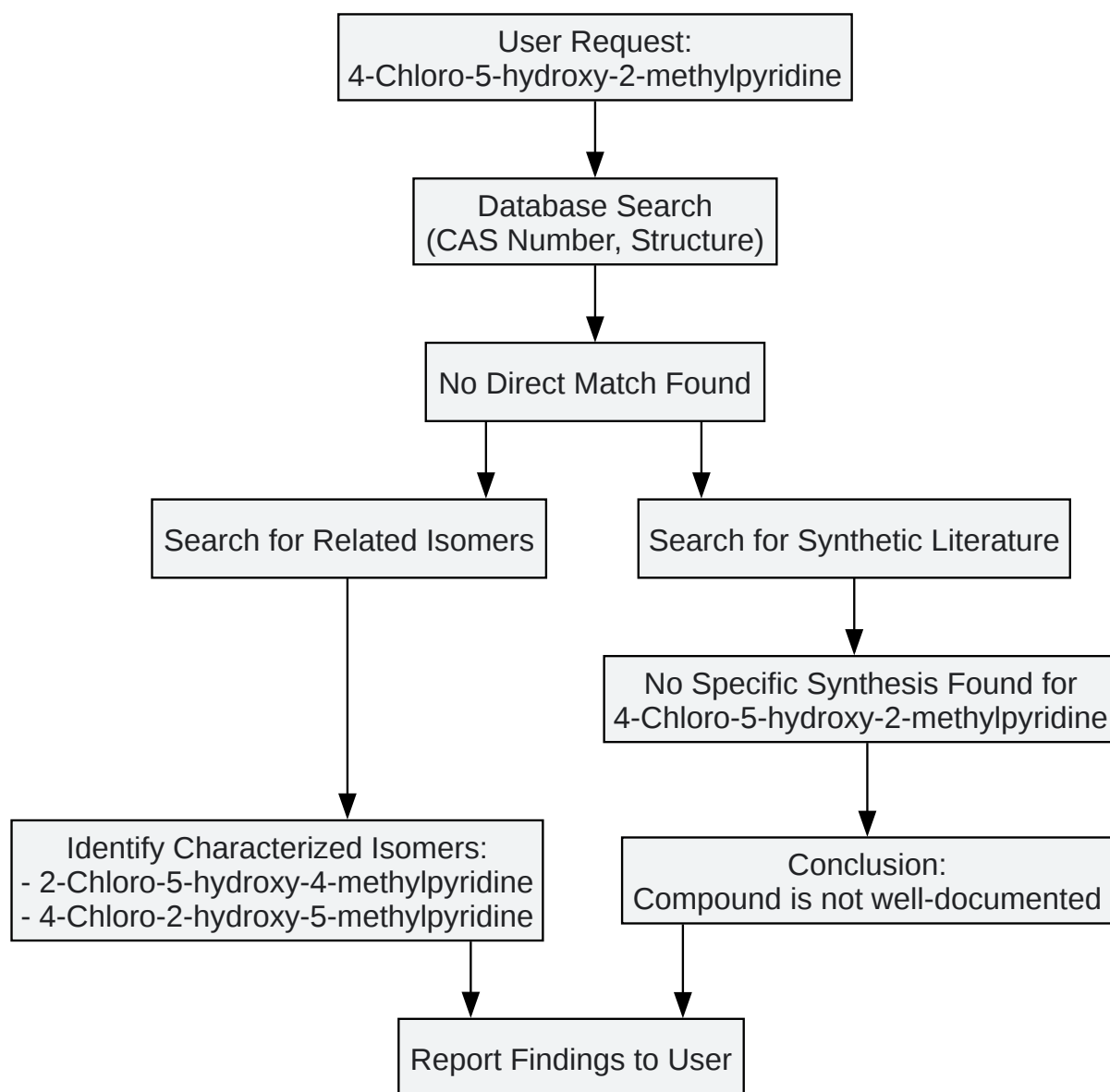
A patent for the preparation of 2-chloro-5-methylpyridine describes a process starting from the condensation of propionaldehyde and an acrylic ester to form 5-methyl-3,4-dihydro-2(1H)-pyridone.^{[1][2]} This intermediate is then halogenated and dehydrohalogenated to yield 2-hydroxy-5-methylpyridine, which is subsequently chlorinated to 2-chloro-5-methylpyridine.^{[1][2]} Further specific chlorination at the 4-position and hydroxylation at the 5-position would require additional, non-documented synthetic steps.

The synthesis of 2-hydroxy-5-methylpyridine from 2-amino-5-methylpyridine via a diazotization reaction is a well-established procedure.^[3]

It is crucial to note that the synthesis of a specific isomer like **4-Chloro-5-hydroxy-2-methylpyridine** would require careful planning of the synthetic route to ensure the correct placement of the substituents on the pyridine ring.

Logical Workflow for Isomer Identification

The process of identifying the correct chemical information for a specific isomer is critical in chemical research and development. The following diagram illustrates the logical workflow followed in the investigation of "**4-Chloro-5-hydroxy-2-methylpyridine**".



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Caption: Logical workflow for the identification of **4-Chloro-5-hydroxy-2-methylpyridine**.

Conclusion

Based on an extensive review of available chemical literature and databases, "**4-Chloro-5-hydroxy-2-methylpyridine**" does not appear to be a well-characterized or commercially available compound. No specific CAS number, structural confirmation, or detailed technical data could be retrieved for this particular isomer.

For researchers and drug development professionals, it is recommended to focus on the available and characterized isomers, such as 2-Chloro-5-hydroxy-4-methylpyridine or 4-Chloro-5-methylpyridin-2(1H)-one, if their structural features are suitable for the intended application. Any research requiring the specific **4-Chloro-5-hydroxy-2-methylpyridine** isomer would likely necessitate a custom synthesis, for which a synthetic route would need to be developed and validated.

This guide highlights the importance of precise isomer identification in chemical and pharmaceutical research and provides a clear summary of the currently available information on this topic.

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References

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